

# Technical Master File: CAS 205393-22-2 (Bortezomib Pinanediol Ester)

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## Compound of Interest

Compound Name: *Bortezomib Pinanediol Ester*

Cat. No.: *B13412566*

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Content Type: Technical Whitepaper / Process Development Guide Subject: Molecular Characterization, Synthetic Utility, and Deprotection Strategies for **Bortezomib Pinanediol Ester**.

## Executive Summary: The Strategic Role of CAS 205393-22-2

In the development of proteasome inhibitors, specifically Bortezomib (Velcade®), the handling of the boronic acid moiety presents a significant chemical challenge.<sup>[1]</sup> Free boronic acids are prone to dehydration (forming boroxines) and oxidation. CAS 205393-22-2, chemically known as the **Bortezomib Pinanediol Ester**, serves as the critical, thermodynamically stable intermediate that locks the stereochemistry of the boron atom during the convergent synthesis of the drug.

Unlike simple alkyl esters, the pinanediol ligand provides exceptional hydrolytic stability, allowing the molecule to survive rigorous peptide coupling conditions (e.g., TBTU/DIEA) without degradation. However, this stability creates a downstream process bottleneck: the deprotection of the pinanediol group to release the active pharmaceutical ingredient (API) is non-trivial and requires specific transesterification protocols rather than simple hydrolysis.

This guide details the physicochemical properties, synthesis, and the specific "isobutylboronic acid exchange" methodology required to process this intermediate.

## Physicochemical Profile

The molecular weight of CAS 205393-22-2 is the sum of the Bortezomib backbone and the pinanediol protecting group, minus two water molecules lost during condensation.

Table 1: Core Chemical Data

| Parameter         | Specification                                                  | Technical Note                                                                                   |
|-------------------|----------------------------------------------------------------|--------------------------------------------------------------------------------------------------|
| Compound Name     | Bortezomib Pinanediol Ester                                    | Also referred to as "Bortezomib Pinanediol Impurity" in QC contexts.                             |
| CAS Number        | 205393-22-2                                                    | Unique identifier for the ester form.                                                            |
| Molecular Formula | C <sub>29</sub> H <sub>39</sub> BN <sub>4</sub> O <sub>4</sub> |                                                                                                  |
| Molecular Weight  | 518.46 g/mol                                                   | Monoisotopic Mass: 518.31 Da.                                                                    |
| Physical State    | White to Off-White Solid                                       | Crystalline forms are preferred for purity.                                                      |
| Solubility        | DMSO, Methanol, DCM                                            | Low solubility in water; highly lipophilic due to the pinane bridge.                             |
| Chirality         | Multi-chiral centers                                           | Derived from (+)-Pinanediol to induce (R)-configuration at the boron center. <a href="#">[2]</a> |

## Synthetic Architecture & Mechanism[\[3\]](#)

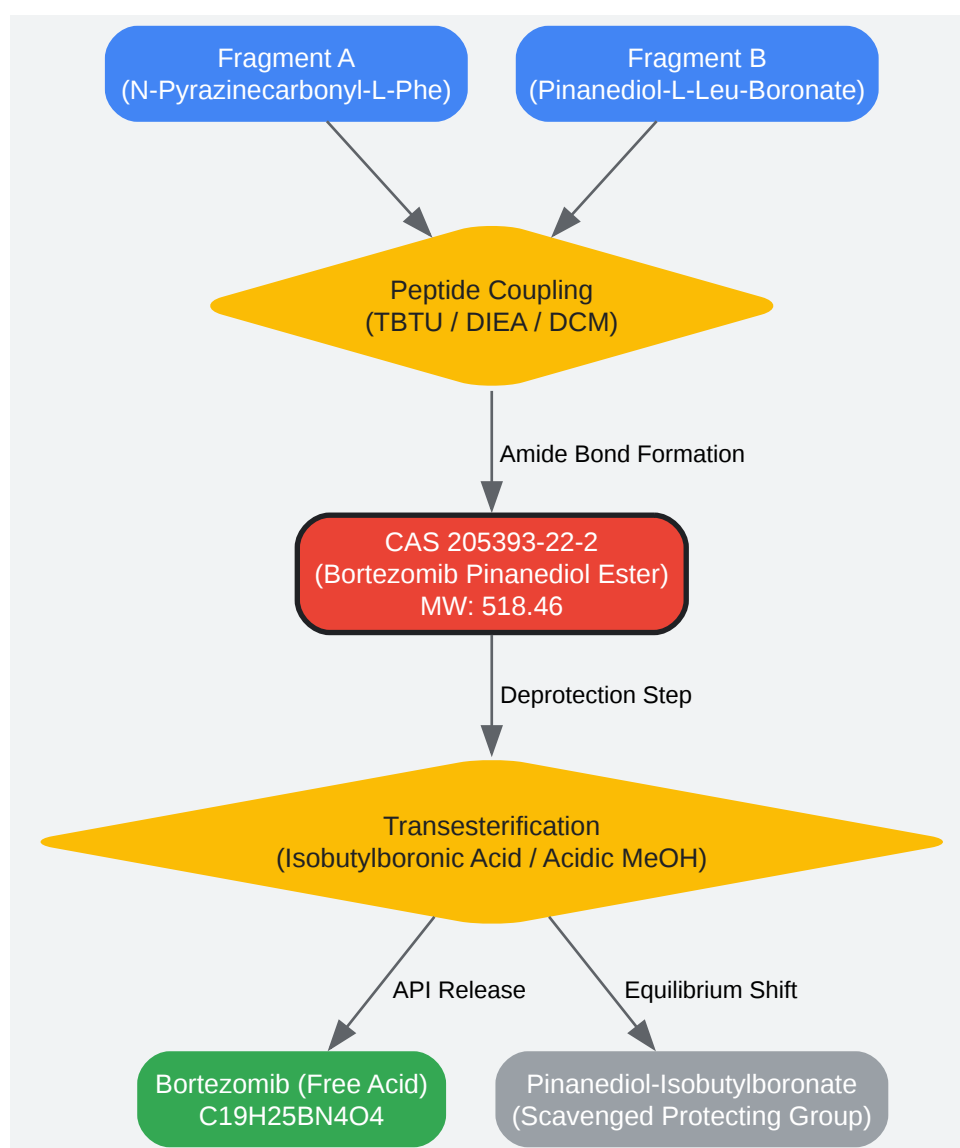
The synthesis of Bortezomib is a convergent process.[\[3\]](#) CAS 205393-22-2 is the product of coupling "Fragment A" (the peptide side chain) and "Fragment B" (the boron-containing head group).

### 3.1 The Stability Paradox

The pinanediol group is chosen because it forms a rigid, bicyclic cage around the boron atom. This prevents the boron from acting as a Lewis acid during peptide coupling, suppressing racemization and side reactions. However, because the Pinanediol-Boron bond is so stable, standard acidic or basic hydrolysis is often ineffective or too slow, leading to API degradation before deprotection is complete.

### 3.2 Visualization: Convergent Synthesis Pathway

The following diagram illustrates the assembly of CAS 205393-22-2 and its subsequent conversion to the active drug.



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Figure 1: Convergent synthesis workflow showing the formation and cleavage of the pinanediol ester.

## Technical Protocols

### 4.1 Synthesis of CAS 205393-22-2 (Coupling Step)

Context: This step links the phenylalanine moiety with the leucine-boronate moiety.<sup>[4][5]</sup>

Reagents:

- N-(2-Pyrazinecarbonyl)-L-phenylalanine (Fragment A)
- (1S,2S,3R,5S)-Pinanediol-L-leucine boronate trifluoroacetate (Fragment B)
- TBTU (Coupling Agent)<sup>[3][6]</sup>
- DIPEA (Base)
- Solvent: Dichloromethane (DCM) or DMF.

Protocol:

- Dissolution: Dissolve 1.0 eq of Fragment A and 1.0 eq of Fragment B in anhydrous DCM under Nitrogen atmosphere.
- Activation: Cool to 0°C. Add 1.2 eq of TBTU.
- Initiation: Dropwise add 2.5 eq of DIPEA. The reaction is exothermic; maintain temperature <5°C to prevent racemization.
- Reaction: Allow to warm to room temperature (20-25°C) and stir for 4–6 hours. Monitor by HPLC (Target peak: CAS 205393-22-2).
- Workup: Wash organic layer with 1N HCl (removes unreacted amine), saturated NaHCO<sub>3</sub> (removes unreacted acid), and brine.

- Isolation: Dry over  $\text{MgSO}_4$  and concentrate. The resulting oil/foam is the crude pinanediol ester (MW 518.46).

## 4.2 The "Isobutylboronic Acid Exchange" Deprotection

Context: Direct hydrolysis of pinanediol esters is kinetically slow. The industry standard (and scientifically superior) method involves transesterification. We introduce a "sacrificial" boronic acid (isobutylboronic acid) that competes for the pinanediol.

Mechanism:

Protocol:

- Setup: Dissolve CAS 205393-22-2 in a biphasic mixture of Methanol and Hexane (1:1 ratio).
- Add Scavenger: Add 1.5 – 2.0 equivalents of Isobutylboronic acid.
- Acidification: Add 1N HCl (aq) to adjust pH to ~1–2. This catalyzes the exchange.
- Phase Separation Strategy:
  - The released Pinanediol binds to the Isobutylboronic acid to form Isobutylboronic acid pinanediol ester, which is highly lipophilic and partitions into the Hexane layer.
  - The released Bortezomib (free acid) is polar and remains in the Aqueous Methanol layer.
- Extraction: Discard the hexane layer (containing the impurity). Wash the aqueous layer with fresh hexane 2–3 times to ensure complete removal of pinanediol.
- Recovery: Extract the aqueous layer with DCM or Ethyl Acetate to recover the pure Bortezomib free acid.

## Analytical Validation (HPLC-MS)

To verify the molecular weight and identity of CAS 205393-22-2, utilize the following parameters. Note that in ESI-MS, boron compounds often show a characteristic isotopic pattern due to

(20%) and

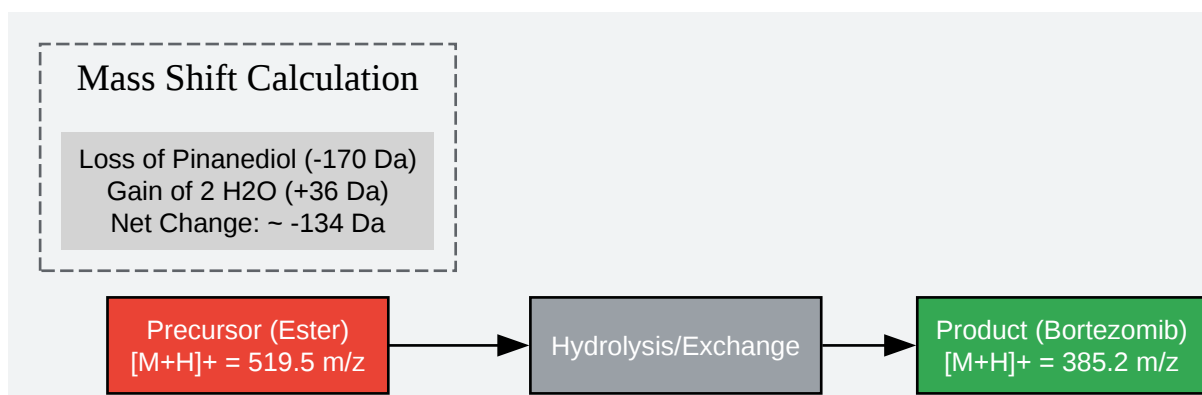
(80%).

Table 2: Analytical Parameters

| Parameter        | Setting                                                                                                         |
|------------------|-----------------------------------------------------------------------------------------------------------------|
| Column           | C18 Reverse Phase (e.g., Phenomenex Luna, 5µm, 150 x 4.6mm)                                                     |
| Mobile Phase A   | 0.1% Formic Acid in Water                                                                                       |
| Mobile Phase B   | Acetonitrile (ACN)                                                                                              |
| Gradient         | 50% B to 90% B over 15 mins (Pinanediol ester is very hydrophobic)                                              |
| Detection        | UV @ 270 nm (Pyrazine chromophore)                                                                              |
| Mass Spec (ESI+) | Expected [M+H] <sup>+</sup> : 519.5 (Major peak,<br>) Isotope Peak [M+H] <sup>+</sup> : 518.5 (Minor peak,<br>) |
| Retention Time   | The ester will elute significantly later than the free acid Bortezomib.                                         |

## 5.1 Visualization: Mass Spectrum Logic

The following diagram explains the expected mass shift observed during the deprotection process.



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Figure 2: Mass spectrometry transition monitoring.[7] The disappearance of the 519.5 m/z peak and appearance of the 385.2 m/z peak confirms successful deprotection.

## References

- Mullard, A. (2012). Velcade (bortezomib) synthesis and history. *Nature Reviews Drug Discovery*.
- Zhu, Y., et al. (2009).[3] A convergent approach to synthesis of bortezomib. *Tetrahedron Letters*, 50(41), 5769-5772. (Describes the TBTU coupling and pinanediol usage).
- Matteson, D. S., & Sadhu, K. M. (1983). Boronic ester homologation with chiral directors. *Journal of the American Chemical Society*. (Foundational work on pinanediol stability).
- PubChem Database. (2024). Compound Summary: Bortezomib-pinanediol (CID 16221476). [4][8][9] National Library of Medicine.
- BenchChem Technical Support. (2025). Application Notes and Protocols for the Preparation of Boronic Esters from (+)-Pinanediol.

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## Sources

- [1. Bortezomib-pinanediol | Benchchem \[benchchem.com\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. luxembourg-bio.com \[luxembourg-bio.com\]](#)
- [4. Page loading... \[guidechem.com\]](#)
- [5. Design, Synthesis and Biological Evaluation of Novel Analogs of Bortezomib -Journal of the Korean Chemical Society \[koreascience.kr\]](#)
- [6. Synthesis and Characterization of Organic Impurities in Bortezomib Anhydride Produced by a Convergent Technology - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Bortezomib-pinanediol | C29H39BN4O4 | CID 16221476 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [9. apicule.com \[apicule.com\]](#)
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